

Physical and chemical specifications of Naphthol AS-TR phosphate

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Compound of Interest

Compound Name: *Naphthol AS-TR phosphate*

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Naphthol AS-TR Phosphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Naphthol AS-TR phosphate stands as a critical substrate in histochemical applications, primarily for the detection of acid and alkaline phosphatase activity within tissues. Its unique properties allow for the precise localization of these enzymes, providing invaluable insights in various research and diagnostic fields. This guide delves into the core physical and chemical specifications of **Naphthol AS-TR phosphate**, alongside detailed experimental protocols for its use.

Core Physical and Chemical Specifications

Naphthol AS-TR phosphate is commercially available in two primary forms: the free acid and its more water-soluble disodium salt. The choice between these forms often depends on the specific requirements of the experimental protocol, particularly concerning solvent systems and pH.

Naphthol AS-TR Phosphate (Acid Form)

Property	Specification	Citation
Synonym	3-[(4-Chloro-o-tolyl)carbamoyl]-2-naphthylphosphoric acid	[1]
CAS Number	2616-72-0	[1]
Molecular Formula	C ₁₈ H ₁₅ CINO ₅ P	[1]
Molecular Weight	391.74 g/mol	[1]
Appearance	White, slightly yellow or dark green crystalline powder	[1]
Storage Temperature	-20°C	

Naphthol AS-TR Phosphate Disodium Salt

Property	Specification	Citation
CAS Number	4264-93-1	[2]
Molecular Formula	C ₁₈ H ₁₃ CINNa ₂ O ₅ P	[3]
Molecular Weight	435.71 g/mol	[2] [3]
Appearance	Powder	
Purity	≥99% (HPLC)	[2]
Solubility	50 mg/mL in water (clear, colorless to faintly yellow solution)	
Storage Temperature	-20°C	

Chemical Structure

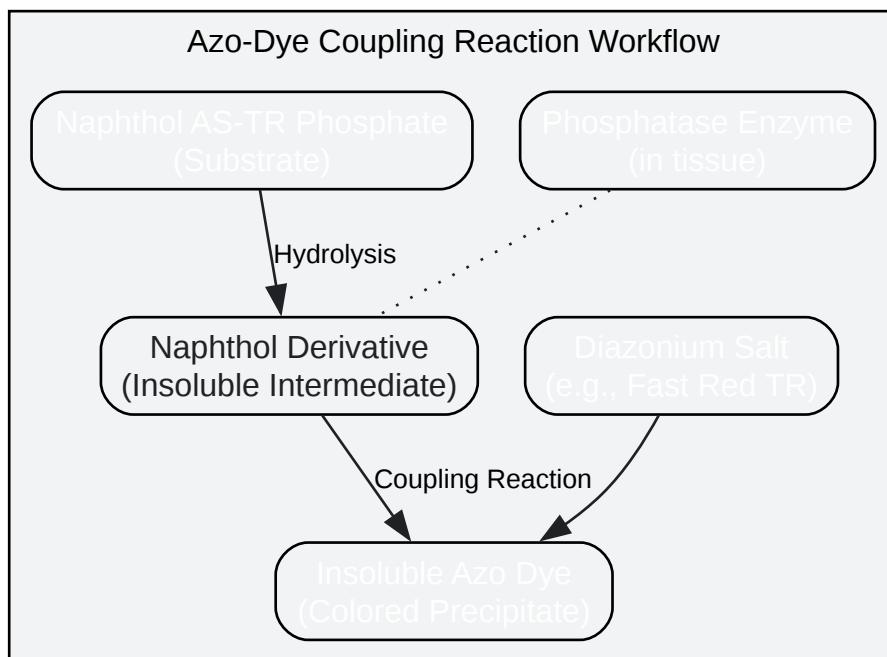
The chemical structure of **Naphthol AS-TR phosphate** is fundamental to its function as an enzyme substrate. The phosphate group at the 2-position of the naphthol ring is the target for phosphatase enzymes.

Caption: Chemical structure of **Naphthol AS-TR phosphate**.

Histochemical Application: The Azo-Dye Coupling Reaction

Naphthol AS-TR phosphate is a cornerstone of enzyme histochemistry, particularly for the localization of acid and alkaline phosphatases. The underlying principle is an enzyme-mediated hydrolysis reaction followed by a coupling reaction that produces a visible, insoluble precipitate at the site of enzyme activity.

The enzymatic reaction involves the hydrolysis of the phosphate ester bond in **Naphthol AS-TR phosphate** by a phosphatase enzyme. This reaction releases the phosphate group and a highly reactive naphthol derivative. This intermediate then rapidly couples with a diazonium salt, such as Fast Red TR, present in the incubation medium. The resulting azo dye is a brightly colored, insoluble precipitate that marks the location of the enzyme within the tissue.



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Caption: Enzymatic reaction and azo-dye coupling workflow.

Experimental Protocol: Acid Phosphatase Staining

The following protocol is a generalized method for the histochemical demonstration of acid phosphatase activity in frozen tissue sections using **Naphthol AS-TR phosphate**.

Materials:

- Frozen tissue sections (10-16 μm)
- **Naphthol AS-TR phosphate**
- Diazonium salt (e.g., Hexazonium Pararosanilin)
- Acetate buffer (0.1 M, pH 5.0)
- Formalin fixative (optional, for post-fixation)
- Ascending alcohol series (50%, 70%, 95%, 100%) for dehydration
- Xylene or other clearing agent
- Aqueous mounting medium

Procedure:

- Section Preparation: Cut frozen tissue sections at 10-16 μm using a cryostat and mount them on glass slides. Allow the sections to air dry.
- Fixation (Optional): If required, fix the sections in cold formalin for a brief period. Wash thoroughly with distilled water.
- Incubation Solution Preparation:
 - Dissolve **Naphthol AS-TR phosphate** in a small amount of dimethylformamide.
 - Add this solution to the acetate buffer.
 - Freshly prepare the diazonium salt solution according to the manufacturer's instructions and add it to the substrate solution. The final solution should be clear.

- Incubation:
 - Incubate the slides with the freshly prepared incubation solution in a dark, humid chamber at 37°C for 30-60 minutes, or until the desired staining intensity is achieved.
- Washing:
 - Rinse the slides thoroughly in several changes of distilled water to stop the reaction.
- Counterstaining (Optional):
 - If desired, counterstain with a suitable nuclear stain like Methyl Green.
- Dehydration and Mounting:
 - Dehydrate the sections rapidly through an ascending series of alcohols.
 - Clear the sections in xylene.
 - Mount the coverslip with an aqueous mounting medium.

Expected Results:

Sites of acid phosphatase activity will be marked by a red, insoluble azo dye precipitate. The background and nuclei (if counterstained) will appear in a contrasting color.

Applications in Research and Development

The versatility of **Naphthol AS-TR phosphate** extends to various research areas:

- Enzyme Histochemistry: It is widely used for the localization of acid and alkaline phosphatases in diverse tissue types.[\[2\]](#)
- Drug Development: The compound can be utilized in the synthesis of active pharmaceutical ingredients.[\[1\]](#)
- Dye Manufacturing: It serves as a crucial intermediate in the production of high-performance azo dyes for textiles and other materials.[\[1\]](#)

- Oncology Research: Recent studies have explored the anti-tumor properties of **Naphthol AS-TR phosphate**, particularly in lung adenocarcinoma cell lines.[4]

In conclusion, **Naphthol AS-TR phosphate** is an indispensable tool for researchers and scientists. Its well-defined physical and chemical properties, coupled with established experimental protocols, ensure reliable and reproducible results in a wide array of applications, from fundamental biological research to the development of novel therapeutics.

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